

Protocol for Inducing Myopathy in Rats Using Cerivastatin

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Compound of Interest

Compound Name: Cerivastatin

Cat. No.: B1668405

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Statins, a class of drugs that inhibit HMG-CoA reductase, are widely used to lower cholesterol levels. However, a significant side effect is statin-induced myopathy, ranging from myalgia to severe rhabdomyolysis. **Cerivastatin**, a potent statin that was withdrawn from the market due to a high incidence of rhabdomyolysis, is a valuable tool for studying the mechanisms of statin-induced muscle injury in a preclinical setting.[1] This document provides a detailed protocol for inducing myopathy in rats using **cerivastatin**, covering animal models, drug administration, and key experimental procedures for assessment.

Data Presentation

Table 1: Biochemical Markers of **Cerivastatin**-Induced Myopathy in Rats

Parameter	Control Group	Cerivastatin-Treated Group	Fold Change	Reference
Plasma Creatine Kinase (CK)	135 ± 17 IU/L	18550 ± 14258 IU/L	~137-fold increase	[2]

Experimental Protocols

Animal Model and Husbandry

- Species and Strain: Adult male albino rats (e.g., Wistar or Sprague-Dawley) or Fischer 344 rats are commonly used.^[1]
- Age and Weight: 8-12 weeks old, with weights ranging from 150-180 gm.
- Housing: Animals should be housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to standard chow and water. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Preparation and Administration of Cerivastatin

- Dosage: **Cerivastatin** is administered at a dose of 10 mg/kg/day.
- Vehicle: **Cerivastatin** can be dissolved in a suitable vehicle such as 0.5% carboxymethyl cellulose or distilled water.
- Route of Administration: Oral gavage is the standard method of administration.
- Procedure for Oral Gavage:
 - Weigh the animal to determine the correct dosing volume. The maximum recommended volume is 10-20 ml/kg.
 - Select an appropriately sized gavage needle (16-18 gauge for rats). The length should be measured from the tip of the animal's nose to the bottom of the sternum to avoid stomach perforation.
 - Restrain the rat and gently insert the gavage needle into the mouth, advancing it along the upper palate into the esophagus.
 - Administer the **cerivastatin** solution slowly.
 - Monitor the animal for any signs of distress after the procedure.

Induction of Myopathy

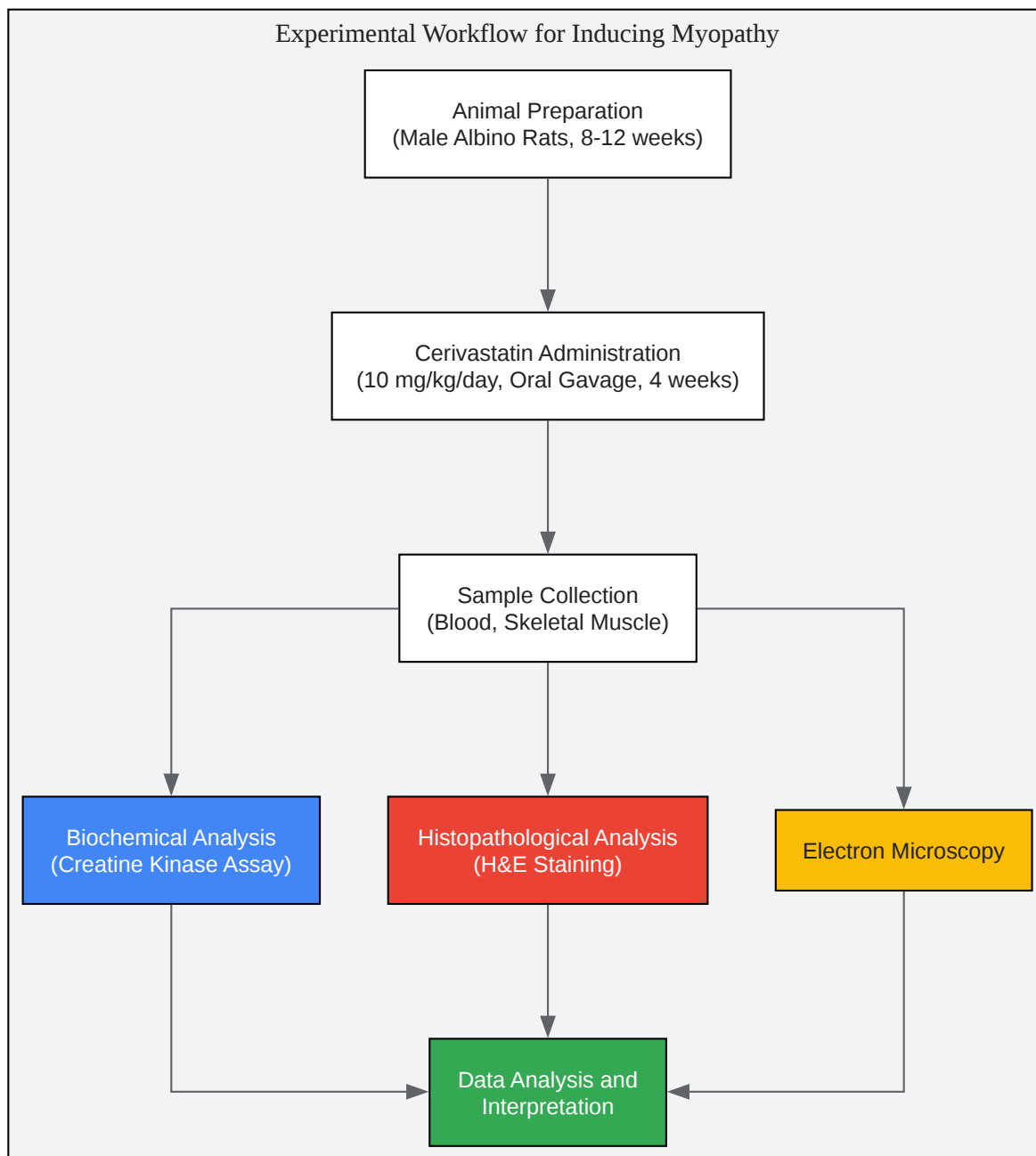
- Duration: Administer **cerivastatin** daily for a period of 4 weeks to induce myopathy.

Assessment of Myopathy

- **Blood Collection:** At the end of the treatment period, collect blood samples via a suitable method (e.g., tail vein).
- **Creatine Kinase (CK) Assay:** Centrifuge the blood to obtain serum and measure CK levels using a commercial ELISA kit according to the manufacturer's instructions. A significant elevation in serum CK is a key indicator of muscle damage.[\[3\]](#)
- **Tissue Collection and Fixation:**
 - Euthanize the rats and dissect skeletal muscles (e.g., gastrocnemius, biceps femoris).
 - Fix the muscle samples in 10% formal saline for 48 hours.
- **Paraffin Embedding and Sectioning:**
 - Process the fixed tissues for paraffin embedding.
 - Cut 5 μm thick sections.
- **Hematoxylin and Eosin (H&E) Staining:**
 - Deparaffinize and rehydrate the sections.
 - Stain with hematoxylin to visualize nuclei.
 - Counterstain with eosin to visualize the cytoplasm and extracellular matrix.
 - Dehydrate and mount the sections.
- **Microscopic Examination:** Examine the stained sections under a light microscope for signs of myopathy, such as fragmented and tapered muscle fibers, loss of transverse striations, and an irregular outline of muscle fibers.[\[4\]](#)
- **Tissue Preparation:**
 - Fix small muscle samples (approximately 1 mm^3) in 4% glutaraldehyde in cacodylate buffer for 24 hours.

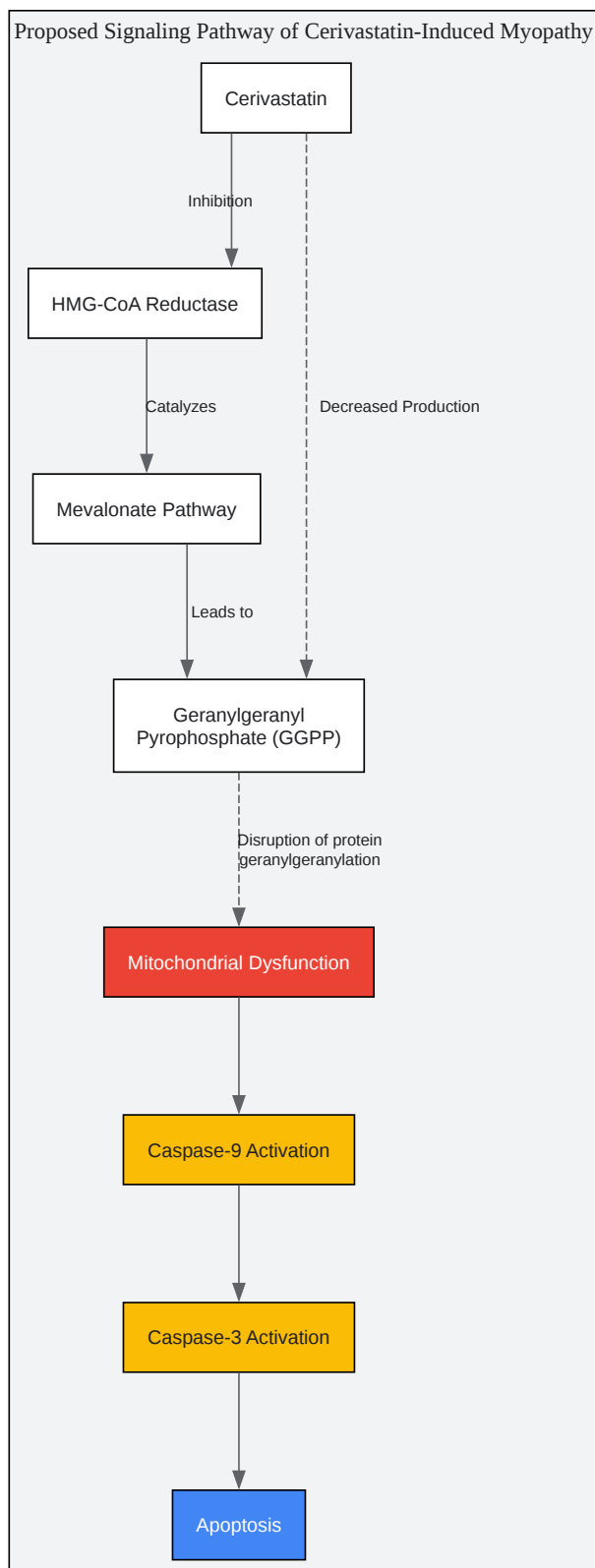
- Postfix in osmium tetroxide for 2 hours.
- Dehydrate in a graded series of alcohols.
- Embed in epoxy resin.
- Ultrathin Sectioning and Staining:
 - Cut ultrathin sections (60-70 nm) and mount them on copper grids.
 - Stain with uranyl acetate and lead citrate.
- Electron Microscopic Examination: Examine the sections under a transmission electron microscope for ultrastructural changes, such as dissolution of myofibrils and mitochondrial abnormalities (e.g., disfigured giant mitochondria with destructed cristae).[\[4\]](#)[\[5\]](#)

Mandatory Visualization



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Caption: Experimental workflow for inducing and assessing **cerivastatin**-induced myopathy in rats.



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Caption: Signaling cascade in **cerivastatin**-induced muscle apoptosis.

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